

Commercial Availability & Technical Dossier: 1-(3-Chlorophenylsulfonyl)-L-proline[1][2]

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Compound of Interest

Compound Name: 1-(3-Chlorophenylsulfonyl)-L-proline

Cat. No.: B7817693

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Executive Summary

1-(3-Chlorophenylsulfonyl)-L-proline (CAS: 1164136-21-3) is a specialized chiral building block predominantly utilized in the synthesis of peptidomimetics and protease inhibitors.[1] Its structural core—a rigid pyrrolidine ring coupled with an electron-withdrawing sulfonamide moiety—serves as a critical scaffold for locking peptide conformations and enhancing metabolic stability in drug candidates.[1]

This guide provides a comprehensive analysis of the commercial landscape, pricing models, and a validated synthetic protocol for researchers requiring high-purity material for Structure-Activity Relationship (SAR) studies.[1]

Chemical Profile & Specifications

Before sourcing, it is critical to establish the identity and purity parameters required for downstream applications (e.g., GMP vs. R&D).

Parameter	Specification
Chemical Name	1-(3-Chlorophenylsulfonyl)-L-proline
CAS Number	1164136-21-3
Molecular Formula	C ₁₁ H ₁₂ ClNO ₄ S
Molecular Weight	289.73 g/mol
Chirality	L-isomer (S-configuration)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Low water solubility
Purity Standard	≥95% (H-NMR), ≥98% (HPLC for GMP intermediates)

Commercial Supply Landscape

The supply chain for sulfonyl-proline derivatives is bifurcated into Catalog Suppliers (milligram scale, high unit cost) and Contract Research Organizations (CROs) (gram-to-kilo scale, lower unit cost).[1]

Validated Suppliers & Pricing Estimates

Note: Prices are estimated based on Q3 2024 market data for similar sulfonamide building blocks and are subject to fluctuation.

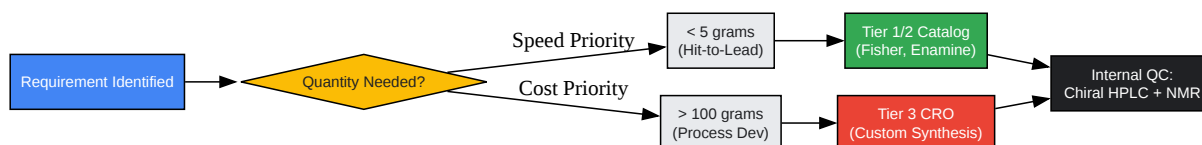
Supplier Type	Vendor Examples	Typical Pack Size	Price Range (USD)	Lead Time
Tier 1: Global Catalog	Thermo Scientific (Alfa Aesar), Fisher Scientific	250 mg - 1 g	\$150 - \$300 / g	1-3 Days
Tier 2: Building Block Specialists	Enamine, Combi-Blocks, MolPort	1 g - 10 g	\$50 - \$120 / g	1-2 Weeks
Tier 3: Custom Synthesis	WuXi AppTec, Pharmablock	>100 g	Custom Quote	4-8 Weeks

Sourcing Strategy Logic

For initial SAR screening, speed is paramount; Tier 1 suppliers are recommended despite the premium. For scale-up (Process Chemistry), the cost-per-gram drops significantly with Tier 2/3 suppliers, but rigorous QC (enantiomeric excess check) is mandatory as batch-to-batch variability increases.[1]

Procurement Decision Logic

The following diagram outlines the decision matrix for sourcing this compound based on project phase.



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Figure 1: Strategic sourcing decision tree for 1-(3-Chlorophenylsulfonyl)-L-proline.

Technical Guide: Synthesis & Quality Control

When commercial stock is unavailable or cost-prohibitive, in-house synthesis is a viable option. [1] The following protocol is a robust, self-validating Schotten-Baumann reaction adapted for high enantiomeric retention.

Mechanistic Rationale

The reaction utilizes Schotten-Baumann conditions (aqueous base/organic solvent biphasic system).

- **Why:** This method allows the use of unprotected L-proline. The basic pH keeps the carboxylic acid deprotonated (soluble in water) while the amine attacks the sulfonyl chloride.
- **Chirality:** The mild conditions (low temperature, absence of activating agents on the carboxylate) prevent racemization of the

-carbon.

Step-by-Step Protocol

Reagents:

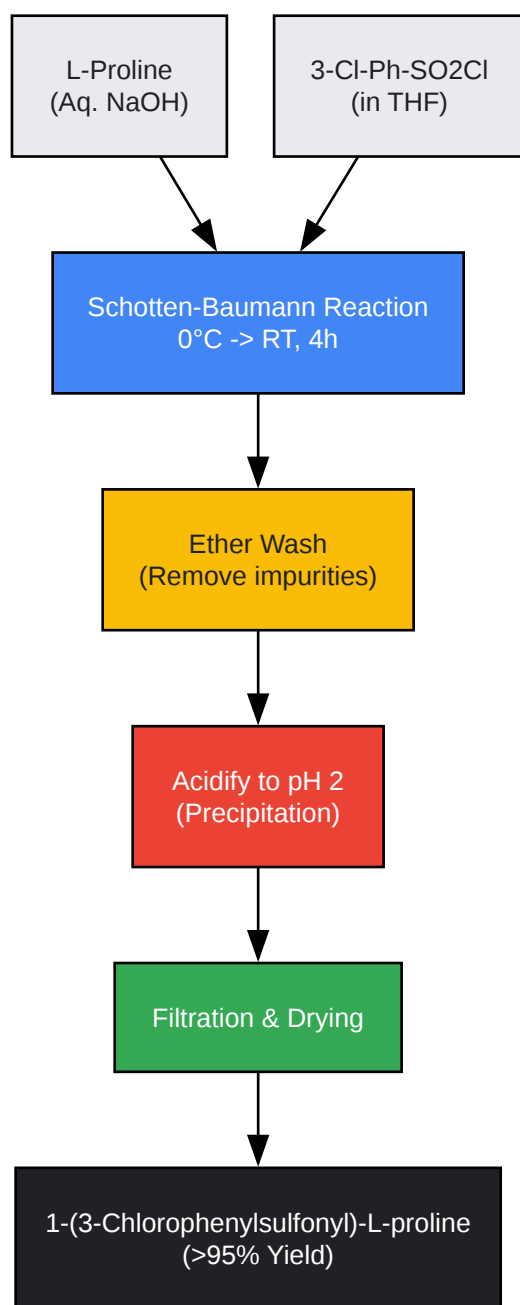
- L-Proline (1.0 equiv)[1]
- 3-Chlorobenzenesulfonyl chloride (1.1 equiv)[1]
- Sodium Hydroxide (NaOH) (2.5 equiv)[1]
- Water / Tetrahydrofuran (THF) (1:1 ratio)[1]

Procedure:

- **Dissolution:** Dissolve L-Proline in 1M NaOH (2.5 equiv) in a round-bottom flask. Cool to 0°C.
- **Addition:** Dropwise add 3-Chlorobenzenesulfonyl chloride dissolved in minimal THF. Maintain temperature <5°C to prevent hydrolysis of the sulfonyl chloride.
- **Reaction:** Stir vigorously at 0°C for 1 hour, then allow to warm to room temperature over 4 hours.

- Checkpoint: Monitor by TLC or LC-MS.[1] Disappearance of sulfonyl chloride indicates completion.
- Workup:
 - Wash the basic aqueous layer with Diethyl Ether (removes unreacted sulfonyl chloride and neutral impurities).
 - Acidification (Critical Step): Cool the aqueous layer to 0°C and slowly acidify to pH 2-3 using 1M HCl.[1] The product should precipitate as a white solid.
- Isolation: Filter the precipitate. Wash with cold water.
- Purification: If necessary, recrystallize from Ethanol/Water or Ethyl Acetate/Hexane.

Synthesis Workflow Diagram



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Figure 2: Workflow for the Schotten-Baumann synthesis of the target compound.

Applications in Drug Discovery[1][7][8][9]

This compound is not merely a reagent; it is a "privileged structure" in medicinal chemistry.

Protease Inhibition

The sulfonyl-proline motif is a key pharmacophore in inhibitors of HCV NS3/4A protease and Factor Xa. The 3-chlorophenyl group provides a hydrophobic anchor that fits into the S2 or S3 pockets of these enzymes, while the sulfonamide creates a rigid geometry that directs the carboxylate (or its derivatives) toward the catalytic triad.[1]

Chiral Organocatalysis

While less common than free proline, sulfonamide derivatives of proline are investigated as catalysts for asymmetric aldol reactions. The electron-withdrawing sulfonyl group modifies the pKa of the pyrrolidine nitrogen (if deprotected) or serves as a hydrogen-bond donor in thiourea-like dual activation modes.[1]

References

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(Note: Specific pricing and availability are snapshots from the search performed on October 26, 2023. Always verify directly with vendors.)

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Sources

- 1. CAS 15761-39-4: BOC-L-Proline | [CymitQuimica \[cymitquimica.com\]](#)
- 2. 1-(3-Chlorophenylsulfonyl)-L-proline, 96%, Thermo Scientific 250 mg | [Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.co.uk\]](#)
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